

Physicochemical Properties and Stability of Cyclamidomycin: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Cyclamidomycin*

Cat. No.: *B10828874*

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Introduction

Cyclamidomycin, also known as Desdanine or Pyracrimycin A, is an antibiotic belonging to the acrylamide class.^{[1][2]} First isolated from *Streptomyces* sp., it exhibits antimicrobial activity against a range of bacteria.^[1] This technical guide provides a comprehensive overview of the known physicochemical properties and stability of **Cyclamidomycin**. Due to the limited availability of detailed experimental studies on **Cyclamidomycin** in publicly accessible literature, this guide combines reported data with established principles of pharmaceutical stability testing to offer a thorough resource for researchers.

Physicochemical Properties

Cyclamidomycin is a white to off-white solid at room temperature. Its fundamental physicochemical properties are summarized in the table below.

Table 1: Physicochemical Properties of Cyclamidomycin

Property	Value	Source
Molecular Formula	C ₇ H ₁₀ N ₂ O	[1] [2]
Molecular Weight	138.17 g/mol	[2]
IUPAC Name	(2E)-3-(3,4-dihydro-2H-pyrrol-5-yl)acrylamide	[2]
CAS Number	35663-85-5	[1] [2]
Appearance	Solid	MedKoo Biosciences
Solubility	Soluble in DMSO	[1] [2]
Storage Conditions	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.	InvivoChem

Stability Profile

The stability of an active pharmaceutical ingredient (API) is a critical factor in drug development, influencing its formulation, storage, and shelf-life. While specific, in-depth stability studies on **Cyclamidomycin** are not widely published, its structural motifs—an α,β -unsaturated amide (acrylamide) and a 1,4-dihydropyrrole ring—provide insights into its potential degradation pathways.

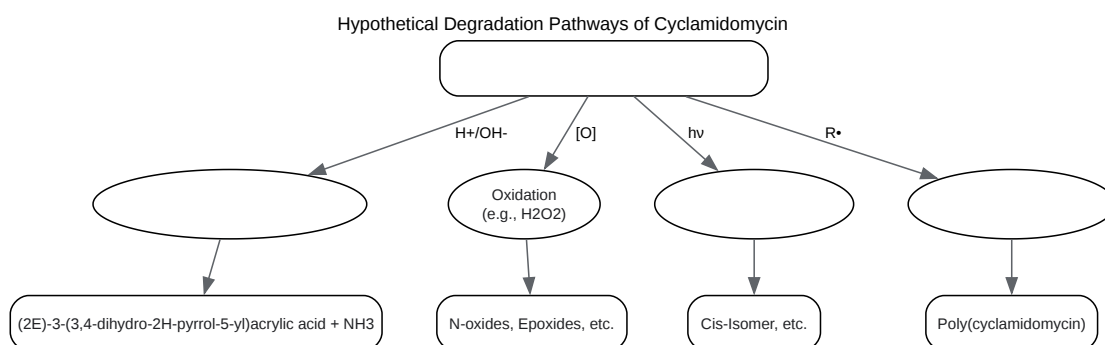
General Storage Recommendations

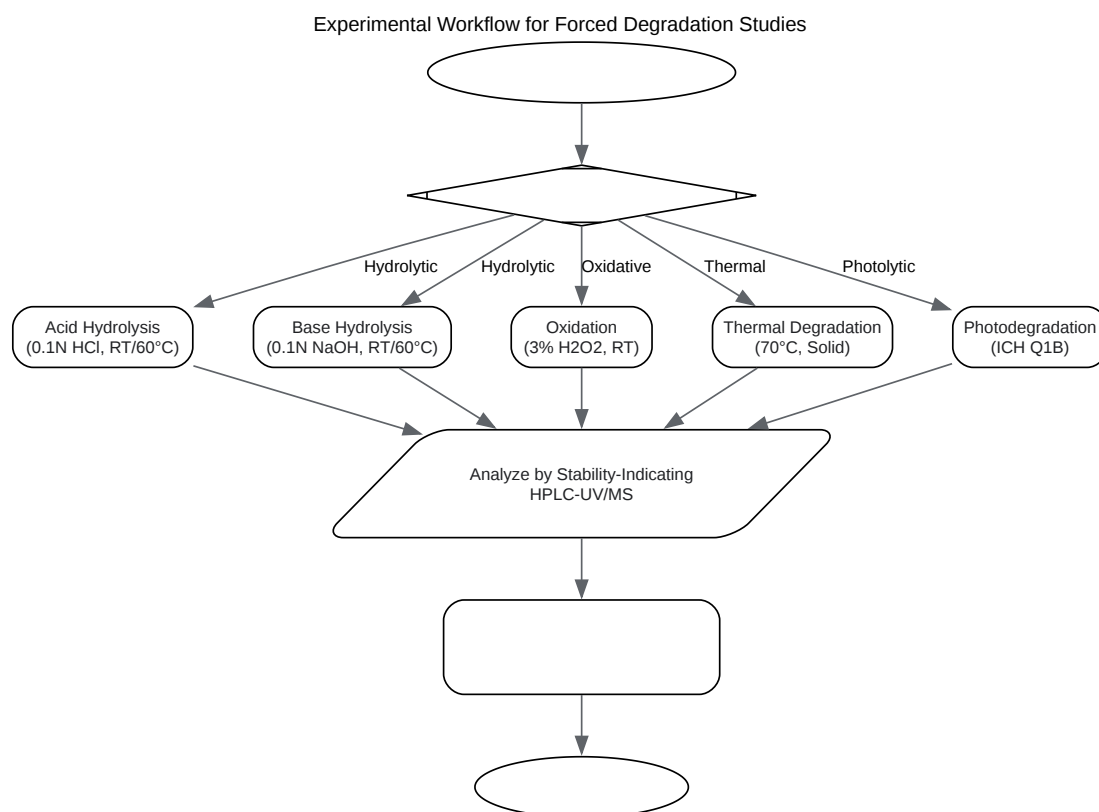
Commercial suppliers recommend storing **Cyclamidomycin** as a solid powder at -20°C for long-term storage (up to 3 years) and at 4°C for shorter periods (up to 2 years). When dissolved in a solvent such as DMSO, it is recommended to store aliquots at -80°C for up to 6 months or -20°C for up to 1 month to minimize degradation.[\[1\]](#)

Potential Degradation Pathways

Based on the chemical structure of **Cyclamidomycin**, the following degradation pathways are plausible under stress conditions:

- **Hydrolysis:** The acrylamide functional group is susceptible to hydrolysis, particularly under acidic or basic conditions. This would lead to the formation of (2E)-3-(3,4-dihydro-2H-pyrrol-5-yl)acrylic acid and ammonia.
- **Oxidation:** The dihydropyrrole ring and the double bond in the acrylamide moiety are potential sites for oxidation. This could lead to the formation of various oxidation products, including N-oxides and epoxides.
- **Photodegradation:** Exposure to light, particularly UV radiation, can induce isomerization of the double bond or other photochemical reactions.
- **Polymerization:** Acrylamide and its derivatives are known to undergo polymerization, especially in the presence of free radicals, which can be initiated by heat, light, or oxidizing agents.





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